

An In-depth Technical Guide to 4-Nitrocatechol Sulfate: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	4-Nitrocatechol sulfate
CAS No.:	10485-66-2
Cat. No.:	B1204417

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrocatechol sulfate**, a key chromogenic substrate used in the study of sulfatase enzymes. This document details its chemical structure, physicochemical properties, and its primary application in enzymatic assays, including detailed experimental protocols.

Core Structural and Chemical Identity

4-Nitrocatechol sulfate is an aromatic sulfate predominantly available and utilized in its dipotassium salt form.^{[1][2][3][4]} Its structure consists of a catechol (1,2-dihydroxybenzene) ring system substituted with a nitro group at the 4-position and a sulfate group at the 2-position. The presence of the nitro group, an electron-withdrawing group, is crucial for its function as a chromogenic substrate.

Identifier	Value	Source
Chemical Name	2-Hydroxy-5-nitrophenyl sulfate dipotassium salt	[1][5]
Synonyms	4-Nitrocatechol sulfate dipotassium salt, p-Nitrocatechol sulfate dipotassium salt	[1][3][5]
CAS Number	14528-64-4	[1][2][3][4][5]
Molecular Formula	C ₆ H ₃ K ₂ NO ₇ S	[1][5]
Molecular Weight	311.35 g/mol	[1][2][3][4][5]
InChI Key	CKWWBDCAYRJAJB-UHFFFAOYSA-L	[2][4]
SMILES String	[K+].[K+]. [O-]c1ccc(cc1OS([O-]) (=O)=O)--INVALID-LINK--=O	[2][4]

Physicochemical Properties

The dipotassium salt of **4-Nitrocatechol sulfate** is a crystalline solid, appearing as a yellow to orange powder.[5] It is soluble in water, a property essential for its use in aqueous biochemical assays.

Property	Value	Source
Appearance	Yellow to orange crystalline powder	[5]
Solubility	Soluble in water (100 mg/mL)	[5]
Storage Temperature	-20°C	[4][5]
Stability	Stable for 6 months after receipt when stored at -20°C	[5]
Melting Point	>261°C (decomposes)	[5]

Synthesis and Spectroscopic Data

Synthesis

Detailed, step-by-step synthesis protocols for the sulfation of 4-nitrocatechol to produce **4-Nitrocatechol sulfate** are not readily available in the public domain and are likely proprietary to commercial suppliers. However, the synthesis of the precursor, 4-nitrocatechol, can be achieved through the nitration of catechol or its derivatives.

Spectroscopic Data

Experimentally derived spectroscopic data (^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry) for **4-Nitrocatechol sulfate** dipotassium salt are not publicly available and are typically provided in the Certificate of Analysis by the supplier.[1]

For reference, the publicly available mass spectrometry and IR data for the precursor, 4-nitrocatechol (CAS: 3316-09-4), are provided below.

4-Nitrocatechol Mass Spectrum (Electron Ionization)

- Molecular Weight: 155.11 g/mol [6]
- Key Fragments (m/z): A representative mass spectrum for 4-nitrocatechol can be found in the NIST WebBook.[7]

4-Nitrocatechol IR Spectrum

- An IR spectrum for 4-nitrocatechol is available in the NIST Chemistry WebBook, which can be used to identify key functional group vibrations.[7]

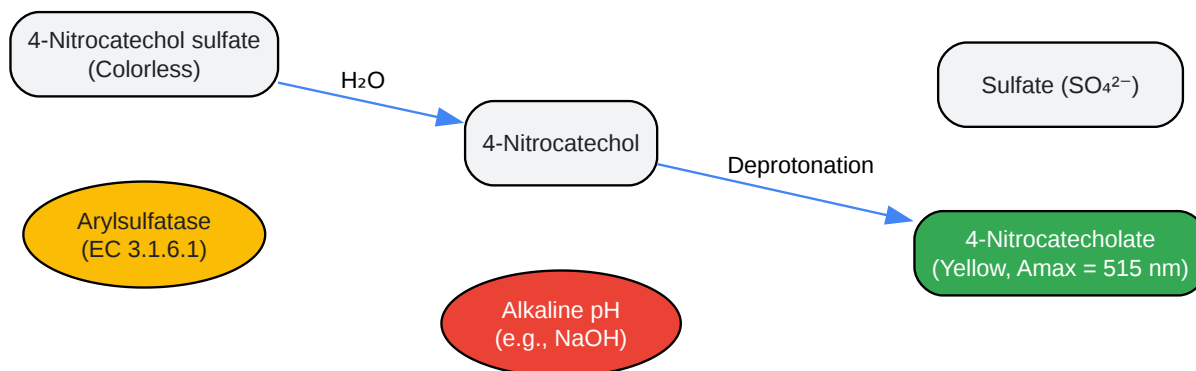
Application in Sulfatase Activity Assays

The primary application of **4-Nitrocatechol sulfate** is as a chromogenic substrate for the detection and quantification of sulfatase activity, particularly arylsulfatases (EC 3.1.6.1).[1][8]

The enzymatic hydrolysis of the sulfate ester bond by a sulfatase releases 4-nitrocatechol.

Under alkaline conditions, 4-nitrocatechol is deprotonated to form a phenolate ion, which exhibits a strong absorbance at 515 nm, allowing for spectrophotometric quantification of the enzyme activity.

Enzymatic Reaction Pathway



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Caption: Enzymatic hydrolysis of **4-Nitrocatechol sulfate**.

Experimental Protocol: Arylsulfatase Activity Assay

This protocol is a generalized procedure based on methodologies provided by various suppliers. It is recommended to optimize for specific experimental conditions.

1. Reagent Preparation:

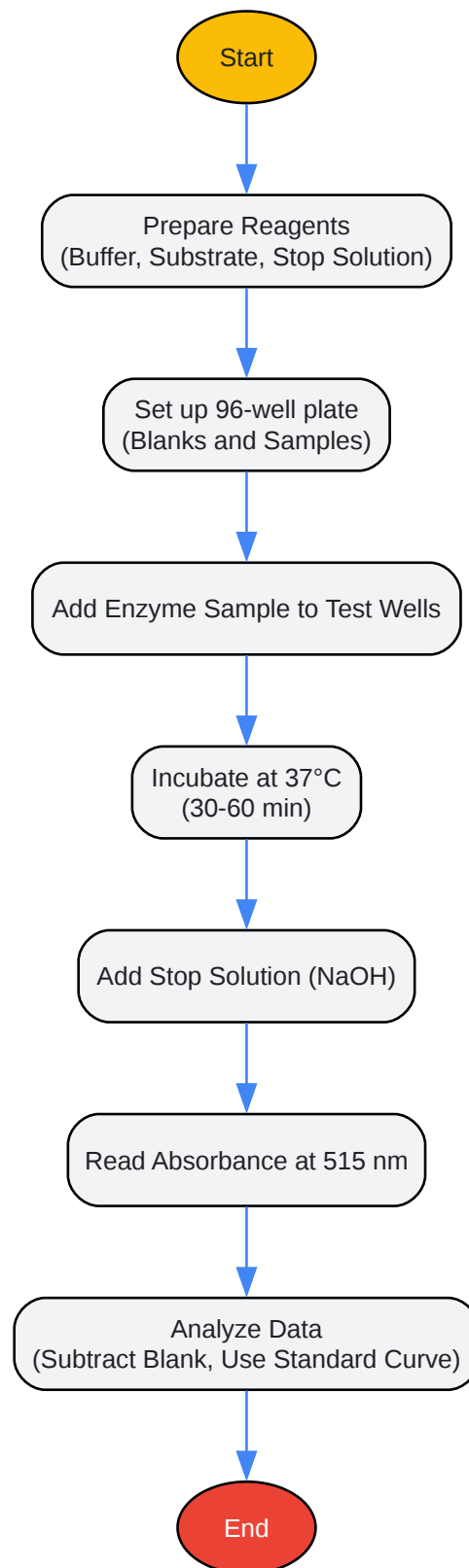
- Assay Buffer: 0.5 M Sodium Acetate Buffer, pH 5.0.
- Substrate Solution: 10 mM **4-Nitrocatechol sulfate** dipotassium salt in assay buffer.
- Stop Solution: 1 N NaOH.
- Enzyme Sample: Purified sulfatase or biological sample diluted in an appropriate buffer (e.g., 0.9% NaCl).
- Standard: A stock solution of 4-nitrocatechol to prepare a standard curve.

2. Assay Procedure (96-well plate format):

- Prepare Reaction Wells:

- Blank: Add 50 μL of Assay Buffer and 40 μL of Substrate Solution. Add 10 μL of the buffer used for the enzyme sample.
- Test Sample: Add 50 μL of Assay Buffer and 40 μL of Substrate Solution.
- Initiate Reaction: Add 10 μL of the Enzyme Sample to the test wells.
- Incubation: Mix gently and incubate the plate at 37°C for 30-60 minutes, protected from light. The incubation time may need optimization based on enzyme activity.
- Stop Reaction: Add 100 μL of Stop Solution to all wells (including blanks). This will stop the enzymatic reaction and develop the yellow color.
- Measurement: Read the absorbance at 515 nm using a microplate reader.
- Calculation:
 - Subtract the absorbance of the blank from the absorbance of the test samples.
 - Calculate the concentration of the product (4-nitrocatechol) using a standard curve.
 - Determine the sulfatase activity, typically expressed in units/mL, where one unit is defined as the amount of enzyme that hydrolyzes a specific amount of substrate per unit of time under defined conditions.

Experimental Workflow Diagram



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Caption: General workflow for an arylsulfatase assay.

Conclusion

4-Nitrocatechol sulfate is a valuable tool for researchers in biochemistry, molecular biology, and drug development for the study of sulfatase enzymes. Its properties as a chromogenic substrate allow for a straightforward and reliable method to quantify enzyme activity. While detailed synthesis and spectroscopic data are not widely public, its application in well-established assay protocols makes it an indispensable reagent for investigating the role of sulfatases in various biological processes and diseases.

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